

Safety and Handling Guidelines for Binimetinib-d4: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Binimetinib-d4*

Cat. No.: *B15613905*

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Disclaimer: Specific safety and handling data for **Binimetinib-d4** are not readily available. This guide is based on the available data for the non-deuterated form, Binimetinib. Researchers and scientists should handle **Binimetinib-d4** with the same precautions as Binimetinib, recognizing that the deuterated form may have subtly different properties. All laboratory work should be conducted by trained personnel in accordance with institutional and national safety regulations.

This technical guide provides a comprehensive overview of the safety and handling guidelines for Binimetinib, which should be applied to its deuterated analogue, **Binimetinib-d4**. The information is intended for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

The following table summarizes the known physical and chemical properties of Binimetinib. These values should be considered as approximations for **Binimetinib-d4**.

Property	Value	Reference
Molecular Formula	C17H15BrF2N4O3	[1]
Molecular Weight	441.2 g/mol	[1]
CAS Number	606143-89-9	[2]
Appearance	Yellow/dark yellow film-coated tablets	[3]
Storage Temperature	20°C to 25°C (68°F to 77°F); excursions permitted between 15°C and 30°C (59°F and 86°F)	[3][4][5]

Toxicological Information

Binimetinib is a potent inhibitor of MEK1 and MEK2 kinases.[6][7][8] Its toxicity profile has been evaluated in clinical trials, often in combination with a BRAF inhibitor like encorafenib.

Human Toxicity Data (in combination with Encorafenib):

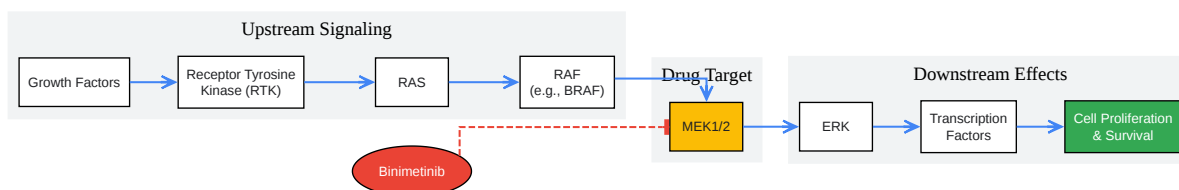
Adverse Event (Grade 3 or 4)	Frequency	Reference
Hepatotoxicity (ALT elevation)	6%	[9]
Hepatotoxicity (AST elevation)	2.6%	[9]
Hemorrhage	3.2%	[4]
Venous Thromboembolism (VTE)	6% (including 3.1% pulmonary embolism)	[4][10]
Serous Retinopathy	20% (8% retinal detachment, 6% macular edema)	[4][11]
Rhabdomyolysis (elevated CPK)	58%	[9]
Cardiomyopathy (LVEF decrease)	Median time to onset: 3.6 months	[4]
Interstitial Lung Disease	0.3%	[4][10]

Non-Clinical Toxicology:

Repeated oral administration in rats was associated with soft tissue mineralization and gastric mucosal lesions.[12] In animal reproductive studies, binimetinib has shown reproductive toxicity.[4][13]

Signaling Pathway

Binimetinib targets the RAS/RAF/MEK/ERK signaling pathway, which is frequently dysregulated in cancer.[6][8][14] By inhibiting MEK1 and MEK2, binimetinib prevents the phosphorylation and activation of ERK, thereby inhibiting downstream signaling that promotes cell proliferation and survival.[7][8]



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Figure 1: Binimetinib inhibits the MEK/ERK signaling pathway.

Experimental Protocols & Handling Workflow

Due to the lack of specific experimental protocols for **Binimetinib-d4**, a generalized workflow for handling potent compounds like Binimetinib is provided. This should be adapted to specific experimental needs and institutional guidelines.

4.1. Personal Protective Equipment (PPE)

Standard laboratory PPE is required at all times. This includes:

- Safety glasses with side shields or goggles.
- Chemical-resistant gloves (nitrile or neoprene).
- A lab coat.

4.2. Engineering Controls

- Work with the solid compound should be performed in a chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
- Ensure a safety shower and eyewash station are readily accessible.^[15]

4.3. Handling and Storage

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.^[16]
Recommended storage is at room temperature (20°C to 25°C).^{[3][4][5]}
- Handling: Avoid contact with skin, eyes, and clothing.^[15] Avoid generating dust.^[15]
Caregivers preparing doses should consider wearing gloves and avoid direct contact with the tablets.^[16] Pregnant or nursing women should not handle the medication.^[16]

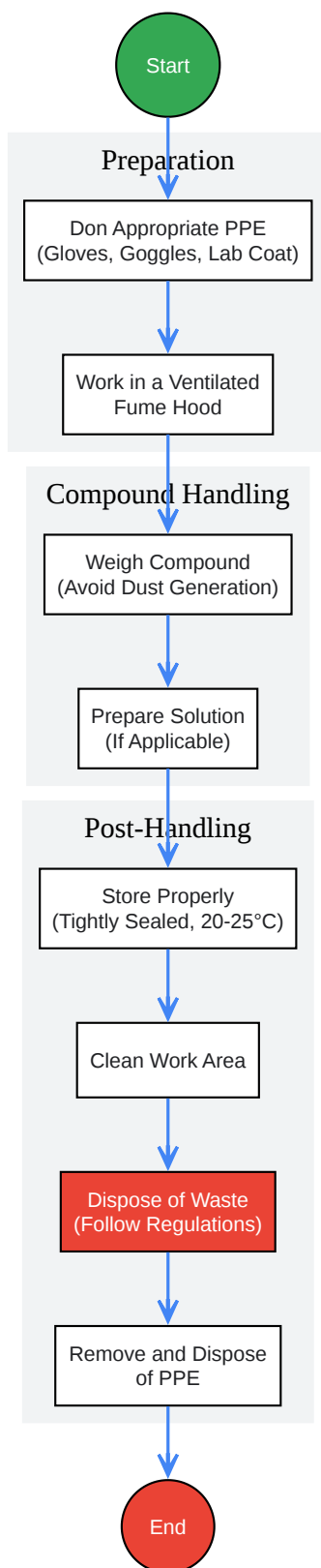
4.4. Spill and Disposal

- Spills: In case of a spill, wear appropriate PPE. For solid spills, carefully sweep or vacuum the material, avoiding dust generation, and place it in a sealed container for disposal. For liquid spills, absorb with an inert material and place in a sealed container.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not flush down the toilet or discard in regular trash.^[16]

4.5. First Aid Measures

- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.
- Ingestion: Do not induce vomiting. Wash out the mouth with water.

In all cases of exposure, seek immediate medical attention.



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